

An In-depth Technical Guide to 5-Bromo-DL-tryptophan

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Compound of Interest

Compound Name: 5-Bromo-DL-tryptophan

Cat. No.: B555194

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CAS Number: 6548-09-0

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **5-Bromo-DL-tryptophan**, a halogenated derivative of the essential amino acid tryptophan. This document consolidates key chemical and physical data, outlines experimental protocols for its synthesis, and explores its significant applications in biomedical research, particularly in the context of sickle cell disease and neuroscience.

Chemical and Physical Properties

5-Bromo-DL-tryptophan is a non-proteinogenic alpha-amino acid characterized by the substitution of a bromine atom at the 5th position of the indole ring of tryptophan.^[1] This modification imparts unique properties that make it a valuable tool in various research applications.

Property	Value	Source
CAS Number	6548-09-0	[2] [3] [4]
Molecular Formula	C11H11BrN2O2	[4]
Molecular Weight	283.12 g/mol	[1] [2]
Appearance	Off-white to light beige fine crystalline powder	[3]
Melting Point	264 °C (decomposes)	[2]
IUPAC Name	2-amino-3-(5-bromo-1H-indol-3-yl)propanoic acid	[1] [4]
SMILES	<chem>NC(Cc1c[nH]c2ccc(Br)cc12)C(=O)O</chem>	[2]
InChI Key	KZDNJQUJBMDHJW-UHFFFAOYSA-N	[2] [4]

Spectral Data:

A proton NMR spectrum for **5-Bromo-DL-tryptophan** is publicly available and can be accessed through the PubChem database.[\[1\]](#)

Experimental Protocols

Biocatalytic Synthesis of 5-Bromo-DL-tryptophan

A modern and efficient method for the synthesis of 5-substituted tryptophan derivatives, including **5-Bromo-DL-tryptophan**, involves an enzymatic approach using a mutated tryptophan synthase (TrpB) enzyme.[\[5\]](#)[\[6\]](#) This method offers high yield and stereoselectivity.

Materials:

- 5-bromoindole
- L-serine

- Mutated TrpB enzyme from *Thermotoga maritima* (e.g., TmTrpBM145T N167D)[5]
- Pyridoxal phosphate (PLP)
- Phosphate buffer (pH 8.0)
- Dimethyl sulfoxide (DMSO)

Procedure:

- Prepare a reaction mixture containing phosphate buffer (pH 8.0), L-serine, and pyridoxal phosphate.
- Add the mutated TrpB enzyme to the mixture.
- Dissolve the 5-bromoindole substrate in a minimal amount of DMSO and add it to the reaction mixture. The final concentration of DMSO should be low (e.g., 5% v/v) to avoid enzyme denaturation.[5]
- Incubate the reaction at an elevated temperature suitable for the thermophilic enzyme, for example, 75°C.[5]
- Monitor the reaction progress using a suitable analytical technique, such as HPLC.
- Upon completion, the product, 5-Bromo-L-tryptophan, can be purified using standard chromatographic techniques. This enzymatic synthesis typically yields the L-enantiomer with high enantioselectivity.[5]

Note: For the synthesis of the DL-racemic mixture, a chemical synthesis approach would be required, or the L-enantiomer could be racemized under specific conditions.

Key Applications in Research and Drug Development

Antigelling Agent for Sickle Cell Disease

5-Bromotryptophan has been identified as a potent inhibitor of the gelation of sickle hemoglobin (HbS).[7] This property makes it a significant lead compound in the development of therapies

for sickle cell anemia.[7] The mechanism involves the binding of 5-bromotryptophan to deoxygenated hemoglobin, which is thought to stabilize the protein and prevent the polymerization that leads to red blood cell sickling.[8] Research has shown that dipeptides containing 5-bromotryptophan, such as 5-BrTrp-5-BrTrp, exhibit even greater antigelation potency.[7]

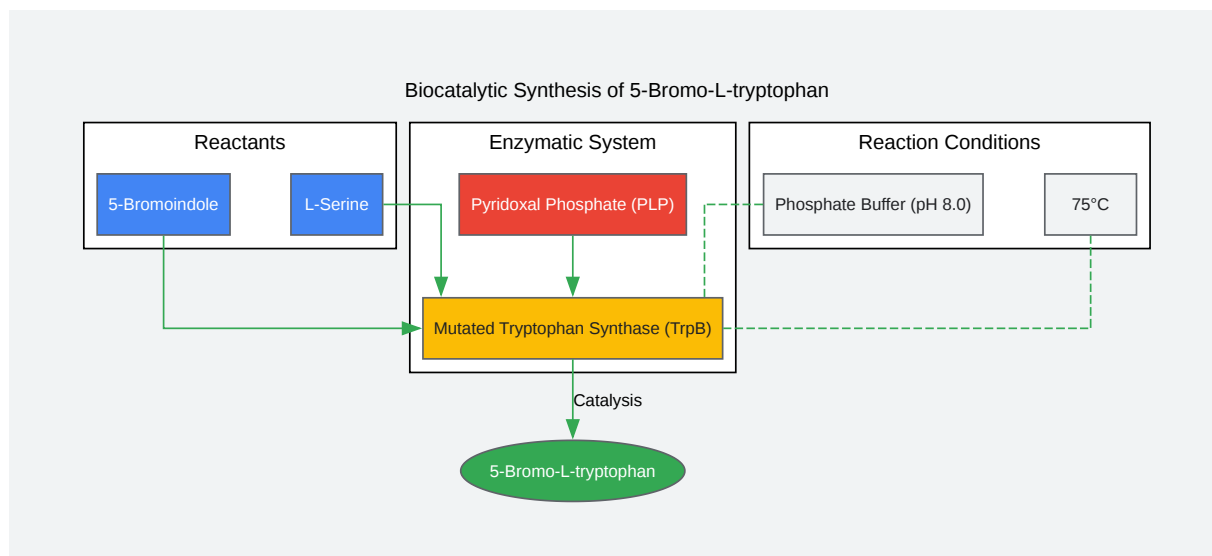
Neuroscience and Serotonin Pathway Research

As a derivative of tryptophan, **5-Bromo-DL-tryptophan** is a valuable tool for studying the serotonin (5-HT) pathway.[9][10][11] Tryptophan is the metabolic precursor to serotonin, a crucial neurotransmitter involved in mood regulation, cognition, and various physiological processes.[9][12][13] **5-Bromo-DL-tryptophan** can be used as a probe to investigate the substrate specificity of enzymes in the serotonin synthesis pathway, such as tryptophan hydroxylase.[14] By incorporating a halogenated analog, researchers can study the effects on serotonin production and signaling.

Flavin-Dependent Halogenase Research

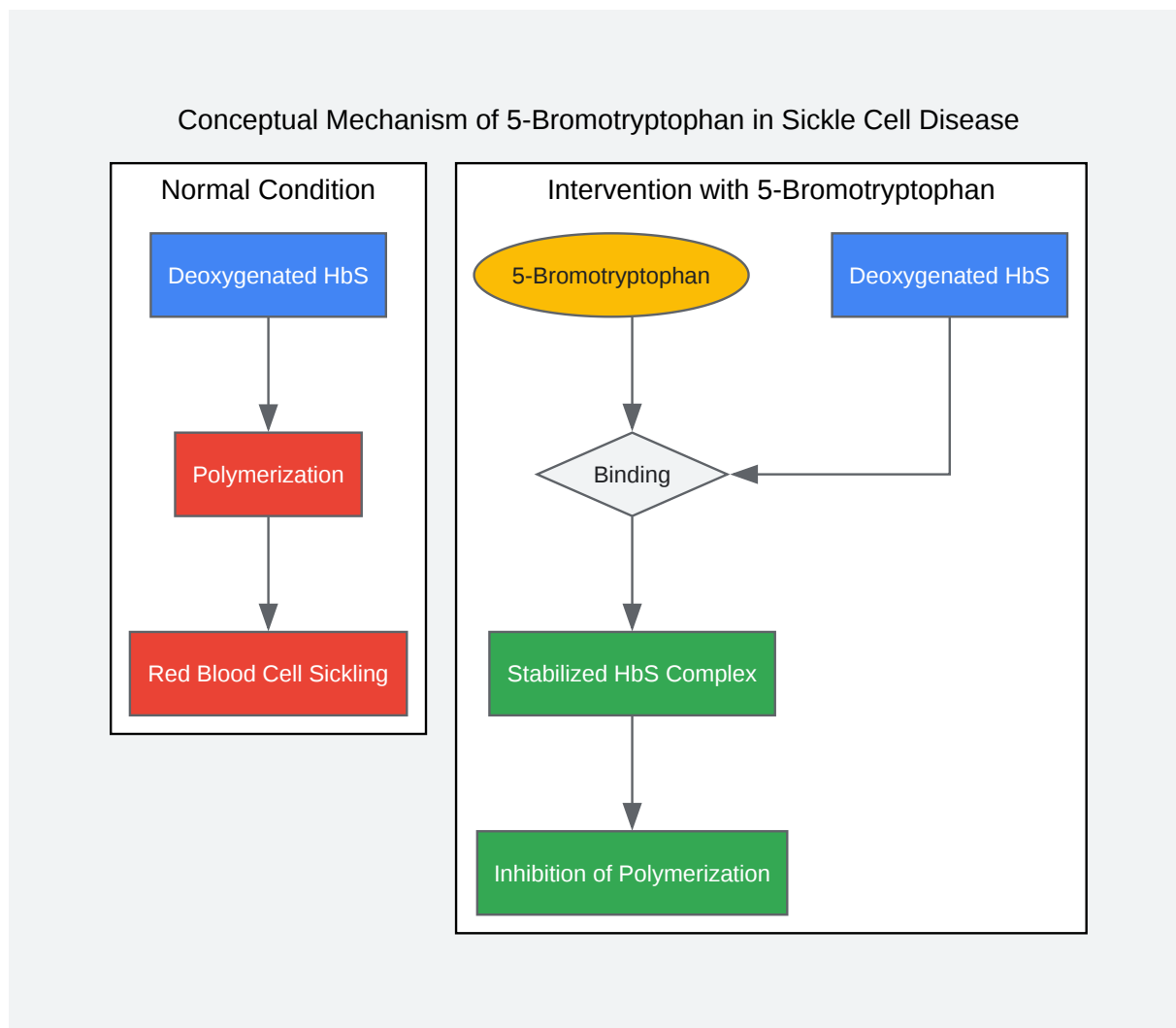
5-Bromo-DL-tryptophan is also utilized in studies of flavin-dependent halogenases. These enzymes are of interest for their ability to regioselectively halogenate organic molecules, a process with significant potential in synthetic biology and pharmaceutical development. **5-Bromo-DL-tryptophan** can serve as a substrate or a product in assays designed to characterize the activity and regioselectivity of these enzymes.[3]

Visualizations



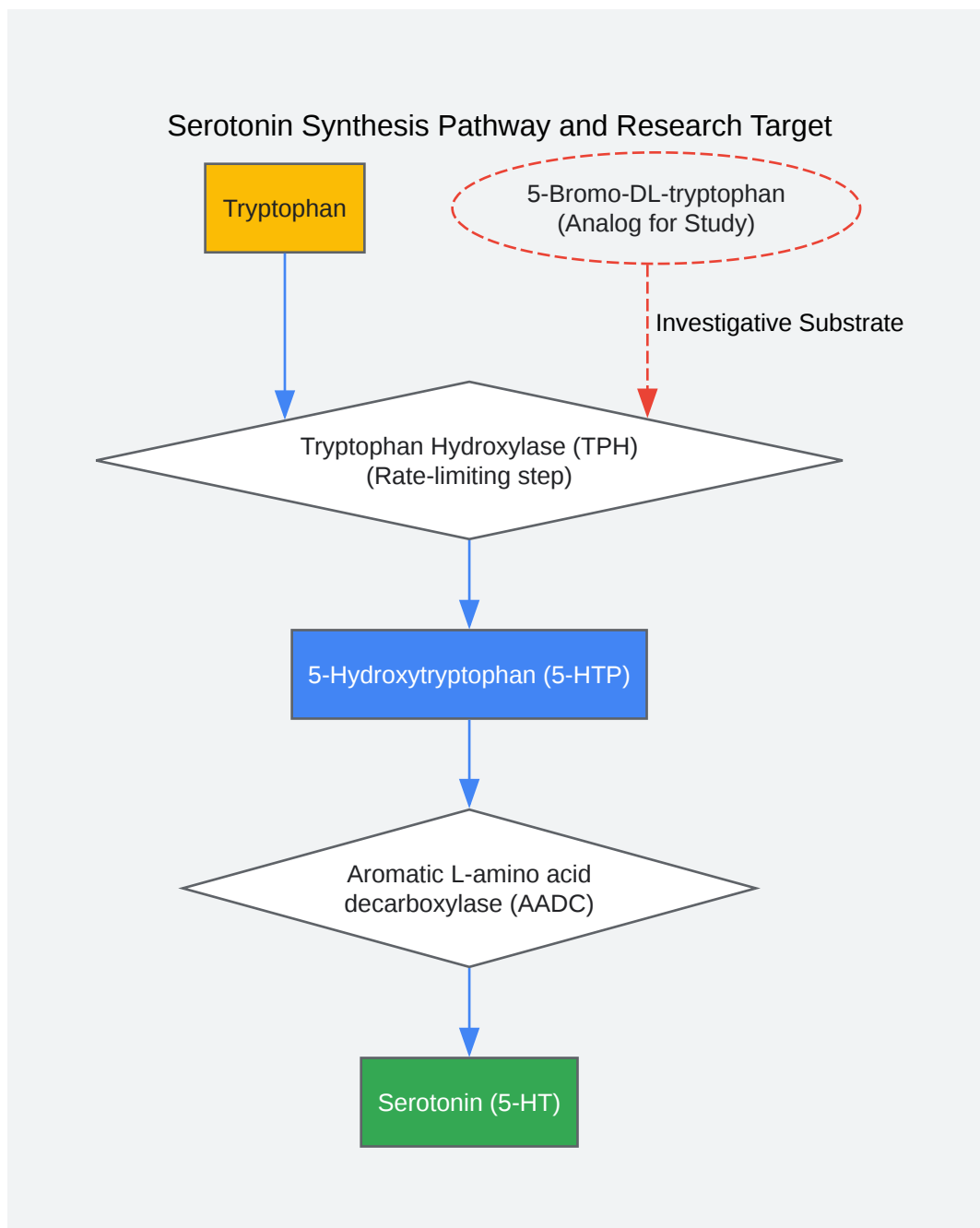
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Caption: Workflow for the biocatalytic synthesis of 5-Bromo-L-tryptophan.



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Caption: Action of 5-Bromotryptophan in preventing sickle cell formation.



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Caption: Role of **5-Bromo-DL-tryptophan** in serotonin pathway research.

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References

- 1. 5-Bromo-DL-tryptophan | C₁₁H₁₁BrN₂O₂ | CID 96735 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 5-Bromo- DL -tryptophan 99 6548-09-0 [sigmaaldrich.com]
- 3. 5-BROMO-DL-TRYPTOPHAN | 6548-09-0 [chemicalbook.com]
- 4. 5-Bromo-DL-tryptophan, 99% 500 mg | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 5. soc.chim.it [soc.chim.it]
- 6. pubs.acs.org [pubs.acs.org]
- 7. Hemoglobin S antigelation agents based on 5-bromotryptophan with potential for sickle cell anemia. | Sigma-Aldrich [sigmaaldrich.com]
- 8. mdpi.com [mdpi.com]
- 9. L-Tryptophan: Basic Metabolic Functions, Behavioral Research and Therapeutic Indications - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Tryptophan Metabolic Pathways and Brain Serotonergic Activity: A Comparative Review - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Tryptophan Metabolism in Depression: A Narrative Review with a Focus on Serotonin and Kynurenine Pathways [mdpi.com]
- 12. Influence of Tryptophan and Serotonin on Mood and Cognition with a Possible Role of the Gut-Brain Axis - PMC [pmc.ncbi.nlm.nih.gov]
- 13. L-tryptophan administration and increase in cerebral serotonin levels: Systematic review - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. Tryptophan Biochemistry: Structural, Nutritional, Metabolic, and Medical Aspects in Humans - PMC [pmc.ncbi.nlm.nih.gov]
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